

Personal protective equipment for handling YS-363

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Compound of Interest

Compound Name: YS-363

Cat. No.: B12370453

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Essential Safety and Handling Guide for YS-363

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **YS-363**. As a novel, potent compound, adherence to stringent safety measures is paramount to ensure the well-being of laboratory personnel and to maintain a safe research environment.

YS-363 is a quinazoline-based, selective, and reversible Epidermal Growth Factor Receptor (EGFR) antagonist. It has demonstrated potent inhibitory activity against both wild-type and L858R mutant forms of EGFR, with IC_{50} values of 0.96 nM and 0.67 nM, respectively.[1] Developed for potential application in non-small cell lung cancer, its high potency necessitates careful handling.[1]

While one supplier Safety Data Sheet (SDS) classifies **YS-363** as not a hazardous substance or mixture, it is crucial to treat it with the caution required for a highly potent active pharmaceutical ingredient (HPAPI), given its mechanism of action as a kinase inhibitor.[2] The following guidelines are based on best practices for handling potent compounds, including other EGFR inhibitors and antineoplastic agents.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the required equipment for handling **YS-363**.

YS-363 Compound Data & PPE Requirements	
Identifier	Information
Molecular Formula	$C_{30}H_{30}N_4O_3$ [2]
Molecular Weight	494.58 [2]
CAS Number	2470908-90-6 [2]
Hazard Classification	Not classified as hazardous by one supplier SDS [2] . However, due to its high potency as a kinase inhibitor, it should be handled as a potentially hazardous compound.
Eye Protection	Chemical safety goggles or safety glasses with side-shields are mandatory to protect against splashes. [1] A face shield should be used when there is a significant risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. [1] It is recommended to wear two pairs of chemotherapy-grade gloves when handling the pure compound or concentrated solutions. [3] Gloves should be inspected for integrity before each use and changed regularly.
Body Protection	A lab coat is required to prevent skin contact. [1] For procedures with a higher risk of contamination, a disposable gown resistant to chemical permeation is recommended.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or if ventilation is inadequate. [1] All handling of powdered YS-363 should be performed in a certified chemical fume hood or a ventilated balance enclosure to avoid inhalation of dust. [4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for minimizing exposure risk.

- Preparation:
 - Designate a specific area within the laboratory for handling **YS-363**.
 - Ensure a chemical fume hood or other ventilated enclosure is certified and functioning correctly.
 - Assemble all necessary materials, including the compound, solvents, and equipment, within the designated area before starting work.
 - Verify that an emergency eyewash and shower are accessible and operational.
- Donning PPE:
 - Put on all required PPE as outlined in the table above before entering the designated handling area.
- Compound Handling:
 - Weighing: Conduct all weighing of powdered **YS-363** within a ventilated balance enclosure or chemical fume hood to prevent inhalation of airborne particles.
 - Reconstitution: When preparing solutions, add the solvent to the powdered compound slowly to avoid splashing.
 - General Handling: Perform all manipulations of **YS-363**, both in solid and liquid form, within a chemical fume hood.^[1] Avoid contact with skin and eyes.^[1]
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Remove PPE in the correct order to avoid cross-contamination.

- Wash hands thoroughly with soap and water after removing gloves.[5]

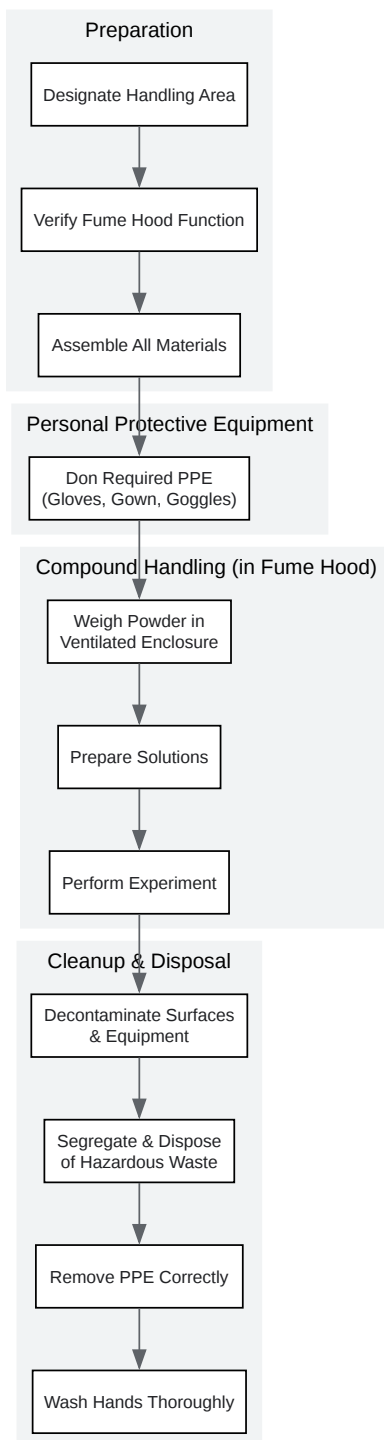
Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: All materials contaminated with **YS-363**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and PPE, must be treated as hazardous chemical waste.[6]
- Waste Collection:
 - Collect solid and liquid waste in separate, dedicated, and clearly labeled hazardous waste containers.[6]
 - The container label should include "Hazardous Waste" and the chemical name "**YS-363**".
 - Do not mix **YS-363** waste with other waste streams unless compatibility has been confirmed.[6]
- Storage: Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.[6]
- Final Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[5][6] Incineration at a permitted facility is the preferred method.[6] Do not dispose of **YS-363** down the drain or in regular trash.[5][6]

Visual Workflow for Safe Handling of YS-363

Safe Handling Workflow for YS-363



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Caption: Step-by-step workflow for the safe handling of **YS-363** in a laboratory setting.

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